

using 5-Fluoro-1-indanone in material science polymers

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Compound Focus: 5-Fluoro-1-indanone

CAS No.: 700-84-5

Cat. No.: S774613

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Chemical Profile of 5-Fluoro-1-indanone

Before designing experiments, familiarize yourself with the basic properties and safe handling procedures for **5-Fluoro-1-indanone**.

Property	Specification
CAS Number	700-84-5 [1] [2] [3]
Molecular Formula	C ₉ H ₇ FO [1] [2] [3]
Molecular Weight	150.15 g/mol [1] [2] [3]
Purity	≥98% (HPLC) to ≥99% [1] [2]
Appearance	White to yellow crystalline powder [1]
Melting Point (Mp)	38-40 °C [3]
Boiling Point (Bp)	93 °C at 3 mm Hg [3]
Density	1.216 g/cm ³ [3]

Property	Specification
Flash Point	113 °C [3]

Hazard and Safety Information: Signal word is **Warning** [3]. Hazard statements include H302 (harmful if swallowed), H312 (harmful in contact with skin), H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation) [3]. Always consult the full Safety Data Sheet (SDS) before use. Personal protective equipment (PPE) including gloves, safety glasses, and a lab coat is mandatory. Handle the compound in a well-ventilated area, preferably a fume hood.

Material Science Applications and Protocols

5-Fluoro-1-indanone is primarily used as a key monomer or intermediate to synthesize polyarylates, polyimides, and other complex fluorinated polymers. The incorporation of fluorine improves thermal stability, optical properties, and processability [1] [4].

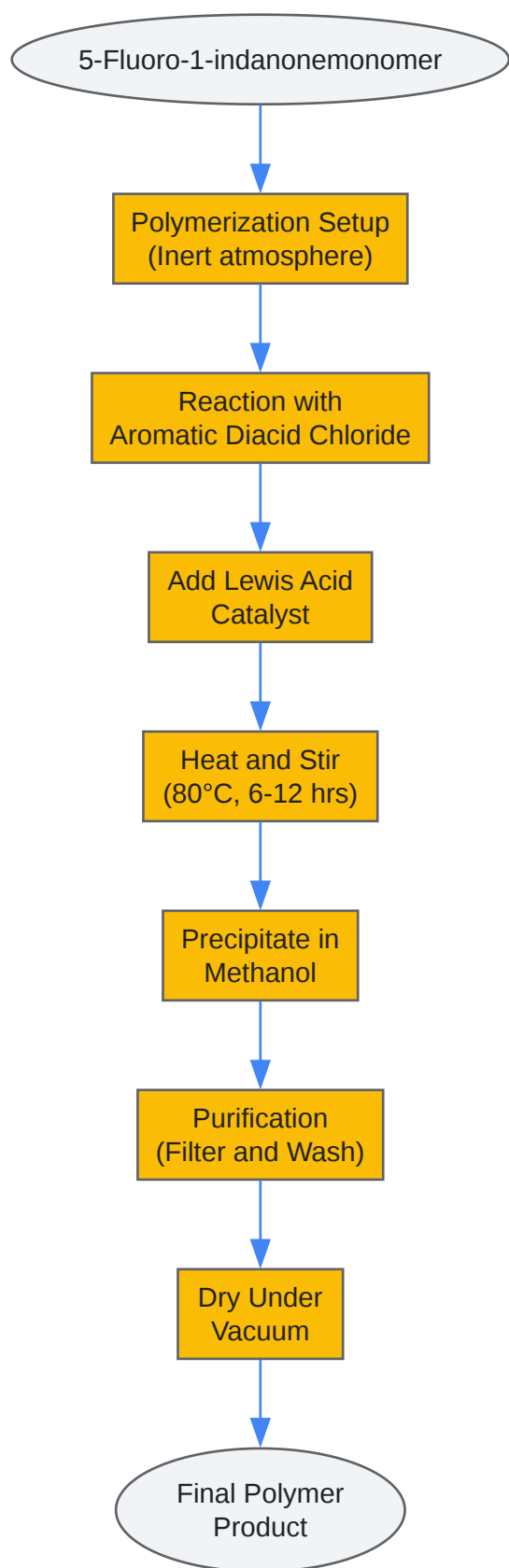
Application 1: Monomer for High-Performance Polyarylates

Fluorinated polyarylates are engineered for enhanced thermal stability and specific optical properties, suitable for advanced coatings and optical fibers [1].

- **Recommended Use:** Synthesizing thermally stable polymers for coatings and optical materials.
- **Experimental Protocol:**
 - **Polymerization Setup:** Conduct the reaction under an inert nitrogen atmosphere in a round-bottom flask equipped with a magnetic stirrer.
 - **Reaction:** Charge the flask with **5-Fluoro-1-indanone** (1.0 equivalent, 150.15 mg, 1.0 mmol) and an aromatic diacid chloride (1.0 equivalent). Add a dry, aprotic solvent (e.g., dichloroethane, 5 mL).
 - **Catalyst:** Add a Lewis acid catalyst (e.g., anhydrous aluminum chloride, 1.2 equivalents) slowly.
 - **Heating and Stirring:** Heat the mixture to 80°C with continuous stirring for 6-12 hours. Monitor reaction progress by thin-layer chromatography (TLC).
 - **Precipitation and Isolation:** Upon completion, cool the mixture to room temperature and precipitate the polymer by slowly pouring it into a beaker of vigorously stirred methanol (50 mL).

- **Purification:** Isolate the solid polymer by filtration, wash thoroughly with fresh methanol, and dry under vacuum at 60°C for 24 hours.
- **Characterization Methods:**
 - **Gel Permeation Chromatography (GPC):** Determine molecular weight and distribution.
 - **Thermogravimetric Analysis (TGA):** Evaluate thermal stability and decomposition temperature.
 - **Differential Scanning Calorimetry (DSC):** Measure glass transition temperature (T_g).
 - **UV-Vis Spectroscopy:** Analyze optical clarity and transparency.

This workflow outlines the synthesis and characterization process for creating fluorinated polymers using **5-Fluoro-1-indanone** as a monomer.



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Application 2: Property Data Extraction in Polymer Informatics

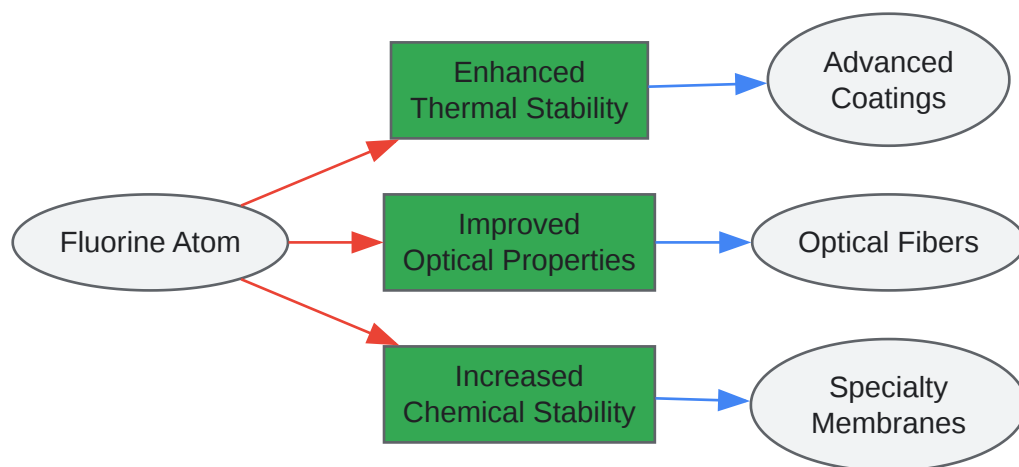
In materials informatics, identifying compounds like **5-Fluoro-1-indanone** within scientific literature is crucial for building structured datasets. LLM-based extraction pipelines can process millions of articles to find polymer-property relationships [4].

- **Recommended Use:** Building structured datasets for materials informatics and polymer discovery.
- **Experimental Protocol (LLM-Based Data Extraction):**
 - **Corpus Assembly:** Compile a corpus of materials science journal articles from various publishers [4].
 - **Document Identification:** Filter polymer-related documents by searching for keywords (e.g., "poly") in titles and abstracts [4].
 - **Paragraph Processing:** Treat individual paragraphs as text units for analysis [4].
 - **Heuristic Filtering:** Pass paragraphs through property-specific filters to detect mentions of target properties [4].
 - **NER Filtering:** Apply a Named Entity Recognition (NER) filter to identify paragraphs containing material name, property name, numerical value, and unit [4].
 - **Data Extraction:** Use a Large Language Model (LLM) like GPT-3.5 to process the filtered paragraphs and extract data into a structured format (e.g., JSON) specifying the polymer, property, value, and unit [4].
- **Characterization Methods:**
 - **Precision/Recall Metrics:** Evaluate the quality of the extracted data against a human-annotated test set [4].
 - **Data Validation:** Cross-check extracted numerical values and units for physical plausibility.

Key Considerations for Researchers

- **Structure-Property Relationship:** The fluoro group in **5-Fluoro-1-indanone** influences electron distribution and molecular packing. This can lead to changes in a polymer's dielectric constant, refractive index, and gas permeability [1] [4].
- **Material Informatics Integration:** Data extracted using protocols mentioned above contributes to large-scale databases (e.g., Polymer Scholar). This data can be used to train machine learning models for predicting new polymer properties and guiding synthesis [4].
- **Scale-Up and Commercial Factors:** The North American market for **5-Fluoro-1-indanone** is influenced by regulatory standards (EPA, FDA) and technological innovations aimed at improving production efficiency and sustainability [5].

The following diagram summarizes how **5-Fluoro-1-indanone** contributes to desired polymer properties and final applications, illustrating these structure-property relationships.



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Conclusion

5-Fluoro-1-indanone is a valuable intermediate for designing advanced polymers with fluorinated components, enabling enhanced material properties for demanding applications. Adherence to the detailed protocols for synthesis and data extraction will facilitate its effective use in research and development. Always prioritize safety by consulting the latest SDS and wearing appropriate PPE.

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